Comparative Bioactivity Guide: trans-2-Nonenyl Acetate vs. cis-2-Nonenyl Acetate

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Compound of Interest

Compound Name:	*trans-2-Nonenyl acetate*
CAS No.:	*30418-89-4*
Cat. No.:	*B1614796*

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Executive Summary

The stereochemistry of 2-nonenyl acetate critically dictates its biological function. (E)-2-Nonenyl acetate (trans) is a potent semiochemical widely distributed in nature (fruits, insect pheromones) and possesses a characteristic "waxy-fruity" odor profile. In contrast, (Z)-2-Nonenyl acetate (cis) is a rare isomer with a distinct "fatty-green" odor and significantly reduced or altered bioactivity in insect chemical ecology. This guide dissects the molecular mechanisms driving these differences.

Quick Comparison Matrix

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Feature	(E)-2-Nonenyl Acetate (trans)	(Z)-2-Nonenyl Acetate (cis)
CAS Number	30418-89-4	41453-57-0
Olfactory Profile	Fruity, Waxy, Green Apple, Citrus Rind	Fatty, Green, Metallic, Less Fruity
Primary Bioactivity	Insect Attractant (Diptera, Coleoptera), Kairomone	Weak/Inactive (often repellant or contaminant)
Natural Occurrence	Melon, Honeydew, Apple, Insect Pheromones	Trace component (often artifact of oxidation)
Synthesis Route	Horner-Wadsworth-Emmons (HWE) or Knoevenagel	Still-Gennari Olefination or Lindlar Hydrogenation
Stability	Thermodynamically Stable	Isomerizes to trans under UV/Acid

Chemosensory Perception & Olfaction

Human Olfactory Thresholds

The geometric configuration of the double bond at the C2 position alters the molecule's fit within the hydrophobic pocket of human olfactory receptors (ORs).

- Trans-Isomer (The "Fruit" Note): The linear geometry of the trans-alkenyl chain allows for deep penetration into ORs associated with fruity/waxy perception. It is a key contributor to the aroma of Cucumis melo (melon) and aged beer.
  - Descriptors: Waxy, green, citrus-like, fruity.
- Cis-Isomer (The "Fat" Note): The "kink" introduced by the cis-double bond prevents optimal binding to "fruity" receptors, instead activating receptors associated with lipid oxidation products (similar to cis-3-hexenyl acetate but less pleasant).
  - Descriptors: Fatty, metallic, green, slightly rancid.

Molecular Mechanism of Perception

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The α,β-unsaturated ester moiety acts as a Michael acceptor. The trans isomer's planar, extended conformation facilitates hydrogen bonding with receptor serine residues, enhancing signal transduction efficiency compared to the sterically hindered cis form.

Insect Chemical Ecology & Pheromone Activity

Role as a Kairomone and Pheromone[1]

- Target Species:Drosophila spp. (Fruit Flies), Cerambycidae (Longhorn Beetles).
- Trans-Activity: (E)-2-Nonenyl acetate acts as a potent kairomone (food signal) for fruit-feeding insects. It mimics the volatile profile of fermenting fruit. In some beetle species, it functions as a minor component of the aggregation pheromone blend.
- Cis-Inactivity: In direct behavioral assays (e.g., wind tunnel tests), the cis isomer often fails to elicit upwind flight. In some Lepidopteran species, the presence of the cis isomer can even inhibit the attraction to the trans isomer, acting as a "behavioral antagonist."

Receptor Binding Affinity

Insect Odorant Receptors (Ors) are highly stereoselective.

- Lock-and-Key Fit: The trans isomer fits the "tubular" binding pocket of specific Pheromone Binding Proteins (PBPs), such as LUSH in Drosophila (analogous mechanism to cis-vaccenyl acetate but specific to fruit esters).
- Steric Clash: The cis-isomer's bent structure causes steric clashing with the hydrophobic residues (e.g., Phenylalanine, Leucine) lining the receptor tunnel, drastically reducing binding affinity (

).

Experimental Protocols: Stereoselective Synthesis

To conduct valid bioassays, high-purity isomers (>98%) are required. The following protocols ensure stereochemical integrity.

Synthesis of (E)-2-Nonenyl Acetate (Trans)

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Method: Horner-Wadsworth-Emmons (HWE) Reaction.

- Principle: Reaction of heptanal with triethyl phosphonoacetate using a base favors the thermodynamic E-alkene.

Protocol:

- Reagents: Heptanal (1.0 eq), Triethyl phosphonoacetate (1.1 eq), Sodium hydride (NaH, 1.2 eq), THF (anhydrous).
- Procedure:
  - Suspend NaH in dry THF at 0°C under Argon.
  - Add triethyl phosphonoacetate dropwise; stir for 30 min (solution turns clear).
  - Add heptanal dropwise. Allow to warm to RT and stir for 4 hours.
  - Quench with saturated

    . Extract with diethyl ether.
  - Reduction: Reduce the resulting ester to the alcohol using DIBAL-H (

    ), then acetylate with Acetic Anhydride/Pyridine.
- Purification: Silica gel chromatography (Hexane:EtOAc 9:1).
- Validation: GC-MS (Retention time > cis),

  -NMR (Coupling constant

  Hz for vinyl protons).

Synthesis of (Z)-2-Nonenyl Acetate (Cis)

Method: Still-Gennari Modification or Lindlar Hydrogenation.

- Principle: Uses electron-withdrawing phosphonates to kinetically favor the Z-alkene.

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Protocol (Still-Gennari):

- Reagents: Heptanal, Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate, KHMDS, 18-crown-6, THF.
- Procedure:
  - Dissolve phosphonate and 18-crown-6 in THF; cool to

    .
  - Add KHMDS dropwise; stir for 30 min.
  - Add heptanal slowly. Stir for 1 hour at

    .
  - Quench with saturated

    .
  - Conversion: Reduce ester to alcohol (DIBAL-H) and acetylate.
- Validation:

  -NMR (Coupling constant

  Hz for vinyl protons).

Visualization of Pathways & Logic

Stereoselective Synthesis Workflow

The following diagram illustrates the divergent synthetic pathways required to obtain pure isomers.

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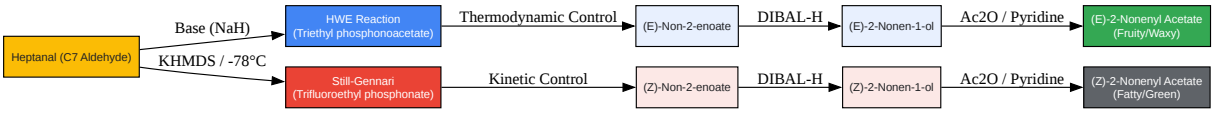

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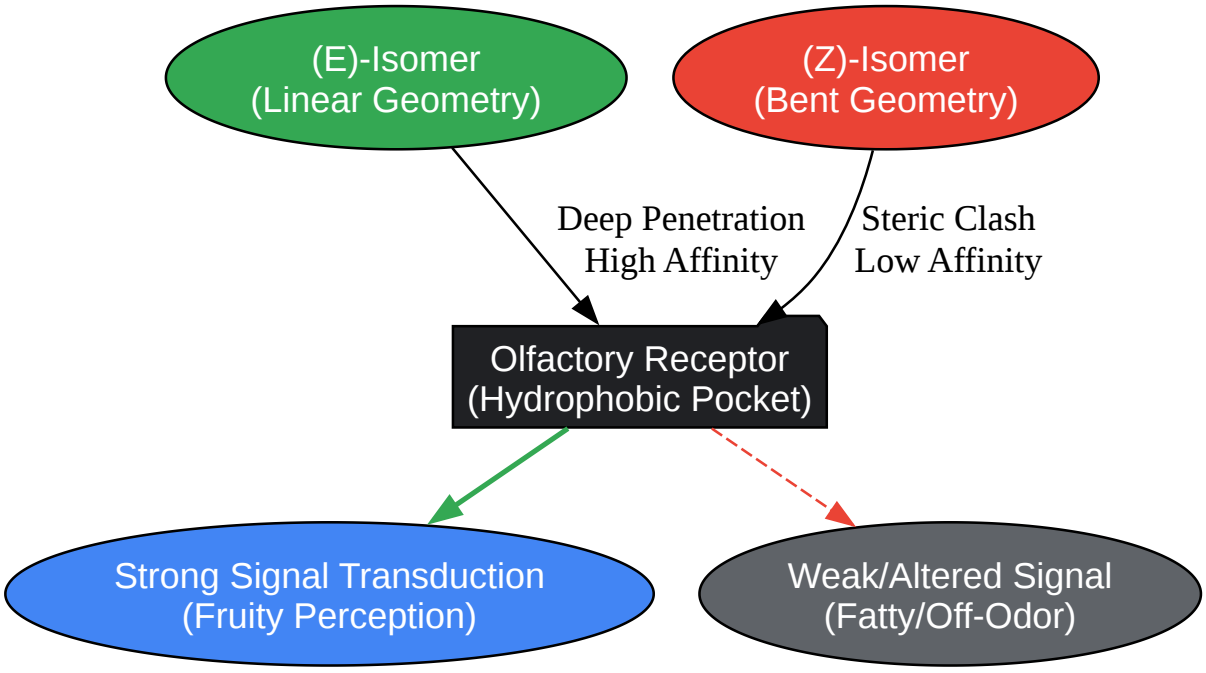
Caption: Divergent synthesis of 2-nonenyl acetate isomers using HWE (Trans) and Still-Gennari (Cis) protocols.

Bioactivity Logic: Receptor Interaction

This diagram conceptualizes the "Lock-and-Key" mechanism differentiating the isomers.



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Caption: Structural basis for the differential bioactivity of (E) and (Z) isomers in olfactory receptors.

References

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- The Good Scents Company. (2023). (E)-2-nonen-1-yl acetate and (Z)-2-nonen-1-yl acetate Organoleptic Properties. Retrieved from [Link]
- El-Sayed, A. M. (2025). The Pherobase: Database of Pheromones and Semiochemicals. Retrieved from [Link]
- Mahrwald, R. (Ed.). (2013). Modern Methods in Stereoselective Aldol Reactions. Wiley-VCH. Retrieved from [Link]
- Haze, S., et al. (2001). 2-Nonenal newly found in human body odor tends to increase with aging.[1] Journal of Investigative Dermatology. Retrieved from [Link]

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